

# Application Note: Synthesis of Methyl 5-iodo-2,4-dimethoxybenzoate

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## Compound of Interest

Compound Name: Methyl 5-iodo-2,4-dimethoxybenzoate

Cat. No.: B3189360

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## Abstract

This document provides a detailed protocol for the synthesis of **Methyl 5-iodo-2,4-dimethoxybenzoate**, a key intermediate in the development of various pharmaceuticals and functional materials. The synthesis involves the electrophilic iodination of Methyl 2,4-dimethoxybenzoate. This application note includes a comprehensive experimental protocol, a summary of expected quantitative data, and a visual representation of the synthesis workflow.

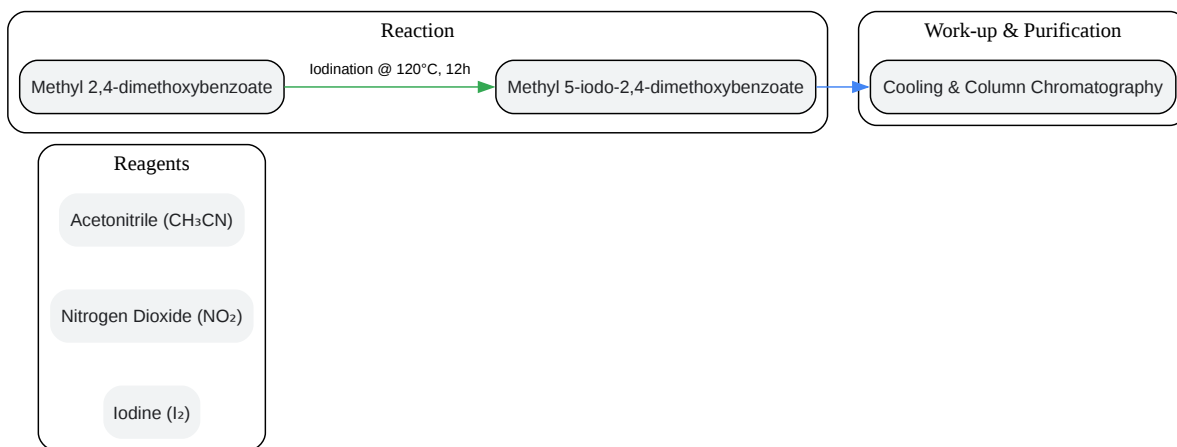
## Introduction

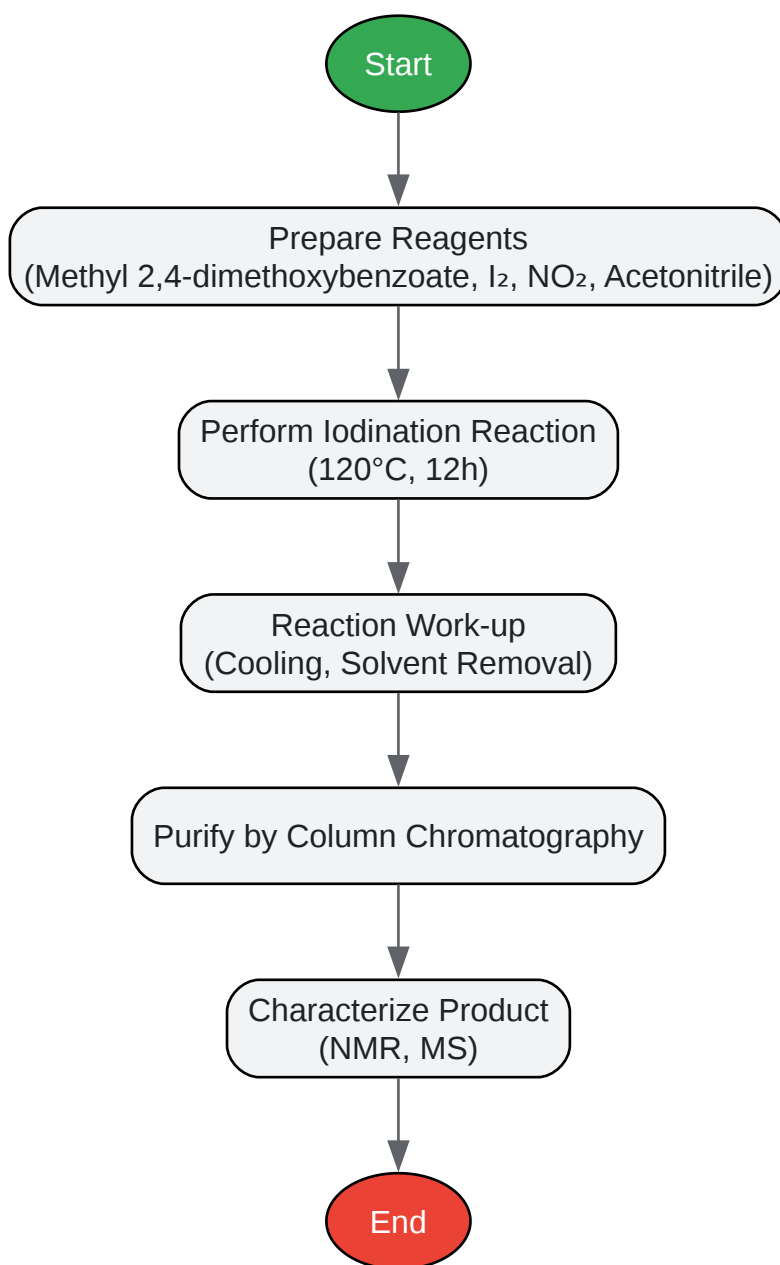
**Methyl 5-iodo-2,4-dimethoxybenzoate** is a valuable building block in organic synthesis. The introduction of an iodine atom onto the aromatic ring of Methyl 2,4-dimethoxybenzoate provides a reactive handle for further functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This allows for the construction of complex molecular architectures, making it a significant precursor for drug discovery and materials science. The protocol described herein is based on established methods of electrophilic aromatic iodination, offering a reliable and reproducible procedure for researchers.

## Synthesis Pathway

The synthesis of **Methyl 5-iodo-2,4-dimethoxybenzoate** is achieved through the direct iodination of Methyl 2,4-dimethoxybenzoate. The electron-donating methoxy groups at

positions 2 and 4 activate the aromatic ring, directing the electrophilic substitution to the 5-position due to steric and electronic effects.





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